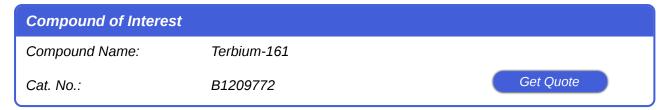


Validating SPECT Imaging for Accurate Terbium-161 Dosimetry: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

The emergence of **Terbium-161** (¹⁶¹Tb) as a promising radionuclide for targeted cancer therapy has underscored the critical need for accurate dosimetry to ensure both treatment efficacy and patient safety.[1][2][3] Single-Photon Emission Computed Tomography (SPECT) stands as a key imaging modality for quantifying the in vivo biodistribution of ¹⁶¹Tb-labeled radiopharmaceuticals, which is essential for calculating absorbed doses. This guide provides a comprehensive comparison of methodologies and experimental data for the validation of ¹⁶¹Tb SPECT imaging, enabling researchers to optimize their imaging protocols for precise dosimetry.

Performance Comparison of SPECT Imaging Parameters for Terbbium-161

The quantitative accuracy of ¹⁶¹Tb SPECT imaging is influenced by several factors, including the choice of collimator, energy window, and reconstruction algorithm. The following tables summarize key performance metrics from recent studies, offering a comparative overview of different imaging setups.

Table 1: Comparison of Collimator Performance in ¹⁶¹Tb SPECT Imaging



Collimator Type	Key Findings	Reference
Low-Energy High-Resolution (LEHR)	Provides superior visual image quality and spatial resolution. [4][5] Considered a good choice for high-resolution images.[6][7][8]	[4][5][6][7][8]
Medium-Energy General- Purpose (MEGP)	Demonstrates greater quantitative accuracy compared to LEHR and ELEGP, particularly at different background activity levels.[4] [5] Recommended to mitigate dead-time effects, septal penetration, and scatter.[9]	[4][5][9]
Extended Low-Energy General-Purpose (ELEGP)	Shows higher sensitivity (2-fold higher calibration factors) compared to MEGP and LEHR, but with potential for systematic underestimation at high activity levels due to septal penetration.[4][5]	[4][5]
High-Energy Ultra-High Resolution (HEUHR)	Achieves sub-millimeter resolution (< 0.85 mm) and maintains high quantitative accuracy with recovery coefficients up to 92% in small volumes, making it advantageous for preclinical small animal imaging.[10][11]	[10][11]
Extra Ultra-High Sensitivity (UHS)	Resolves larger rods (≥ 1.10 mm for ¹⁶¹ Tb) compared to HEUHR but with lower quantitative accuracy.[10][11]	[10][11]



Table 2: Impact of Energy Window Selection on ¹⁶¹Tb SPECT Quantification

Energy Window	Key Findings	Reference
75 keV Photopeak (e.g., ± 10%)	Generally preferred, providing better spatial resolution and contrast.[4][5] Produces images of comparable quality to those of Lutetium-177 (177Lu).[4] Recommended for optimal image quality.[6]	[4][5][6]
49 keV Photopeak	Results in higher sensitivity (3- fold higher calibration factors) but may lead to larger quantification errors and is more susceptible to variations in measurement geometry.[4] [5] Could be useful at later imaging time points due to its high sensitivity, if further optimized.[4]	[4][5]

Comparative Dosimetry: Terbium-161 vs. Lutetium-177

A key aspect of validating ¹⁶¹Tb dosimetry is comparing it to the well-established ¹⁷⁷Lu. The similar chemical properties and decay characteristics of ¹⁶¹Tb and ¹⁷⁷Lu make them a theranostic pair, but their differing electron emissions have significant dosimetric implications. [4][12][13]

Table 3: Dosimetric Comparison of ¹⁶¹Tb and ¹⁷⁷Lu



Parameter	Terbium-161 (¹ ^{6¹} Tb)	Lutetium-177 (¹⁷⁷ Lu)	Key Implications	Reference
Half-life	~6.9 days	~6.6 days	Similar half-lives allow for comparable imaging and therapeutic timeframes.[4]	[4][12]
Mean β [–] Energy	~154 keV	~134 keV	Similar beta energies contribute to comparable therapeutic effects in larger tumors.[4][12]	[4][12]
Auger & Conversion Electrons	High yield	Low yield	The additional low-energy electrons from ¹⁶¹ Tb are expected to enhance therapeutic efficacy, especially for micrometastases and single cancer cells.[1]	[1][3][4]
Absorbed Dose to Tumors	Higher per unit of activity (e.g., 40% increase for DOTA-TATE and PSMA-617).[12] A study on	Lower than ¹⁶¹ Tb for the same amount of activity.	A lower administered activity of ¹⁶¹ Tb may be required to achieve the same tumor dose	[12][13][14]



	PSMA-617 showed a 2.4 times higher mean tumor lesion dose compared to		as ¹⁷⁷ Lu, potentially reducing systemic toxicity. [12]	
SPECT Image Quality	Comparable to ¹⁷⁷ Lu, with no visual artifacts when using appropriate protocols.	Well-established and high-quality imaging.	Validated SPECT protocols for ¹⁶¹ Tb can produce images suitable for clinical review and dosimetry, analogous to ¹⁷⁷ Lu.[1]	[1]

Experimental Protocols for Validation of ¹⁶¹Tb SPECT Dosimetry

Accurate and reproducible quantification of ¹⁶¹Tb requires meticulously planned and executed experimental protocols. Below are detailed methodologies for key experiments cited in the validation of ¹⁶¹Tb SPECT imaging.

Phantom Studies for Quantitative Accuracy and Resolution

- Objective: To determine the quantitative accuracy, stability, and spatial resolution of the SPECT system for ¹⁶¹Tb imaging.
- Phantom Preparation:
 - NEMA/IEC Body Phantom: This phantom is typically used with fillable spheres of various diameters (e.g., 10, 13, 17, 22, 28, and 37 mm).[1][3] The spheres are filled with a known



- activity concentration of ¹⁶¹Tb, while the background compartment is filled with a lower activity concentration to simulate tumor-to-background ratios seen in clinical practice.
- Hot Rod Resolution Phantom: This phantom, with rod diameters ranging from submillimeter to several millimeters (e.g., 0.85 to 1.70 mm), is used to assess the spatial resolution of the imaging system.[10][11] The rods are filled with a high concentration of ¹⁶¹Tb.[10][11]
- Activity Measurement: The total activity and activity concentration in the phantom and its
 inserts are accurately measured using a calibrated dose calibrator before and after imaging.
- Image Acquisition:
 - SPECT/CT Scanner: A clinical or preclinical SPECT/CT scanner is used for image acquisition.
 - Collimator Selection: Different collimators (e.g., LEHR, MEGP, ELEGP) are evaluated to determine their impact on image quality and quantitative accuracy.
 - Energy Window Settings: Images are acquired using different energy windows centered around the main photopeaks of ¹⁶¹Tb (e.g., 75 keV and 49 keV) with a specified width (e.g., 20%).[1][3]
 - Acquisition Parameters: A sufficient number of projections (e.g., 120 frames per rotation)
 are acquired over 360 degrees.[15] The acquisition time per projection is also varied to
 assess the effect of count statistics.

Image Reconstruction:

- Algorithm: An iterative reconstruction algorithm, such as Ordered Subsets Expectation Maximization (OSEM), is typically used.[15] The number of iterations and subsets is kept constant for comparative analysis.
- Corrections: Corrections for attenuation (using the co-registered CT scan), scatter (e.g., using dual- or triple-energy window methods), and collimator-detector response are applied during reconstruction.[6][7]
- Data Analysis:

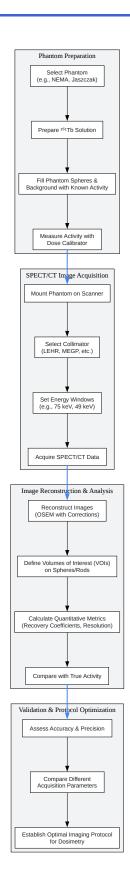


- Recovery Coefficients (RCs): RCs are calculated for each sphere in the NEMA phantom
 by dividing the measured activity concentration in the reconstructed SPECT image by the
 true activity concentration. RCs are a measure of quantitative accuracy.
- Contrast-to-Noise Ratio (CNR): CNR is calculated for the hot rods in the resolution phantom to assess the trade-off between image contrast and noise.
- Spatial Resolution: The ability to resolve the different sized rods in the resolution phantom is visually and quantitatively assessed.

Workflow for ¹⁶¹Tb SPECT/CT Dosimetry Validation

The following diagram illustrates a typical experimental workflow for the validation of ¹⁶¹Tb SPECT imaging for dosimetry.





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Caption: Workflow for ¹⁶¹Tb SPECT dosimetry validation.



Conclusion

The validation of SPECT imaging for accurate ¹⁶¹Tb dosimetry is a multifaceted process that requires careful consideration of various acquisition and reconstruction parameters. Current research demonstrates that with optimized protocols, ¹⁶¹Tb SPECT/CT can provide quantitative images of a quality comparable to that of ¹⁷⁷Lu, making it a feasible and reliable tool for clinical dosimetry.[1][4] The choice of a medium-energy collimator and an energy window around the 75 keV photopeak appears to be a favorable starting point for many systems, balancing sensitivity and spatial resolution while minimizing image-degrading effects.[4][9] As ¹⁶¹Tb-based radiopharmaceuticals continue to advance through clinical trials, the standardization of robust and validated SPECT imaging protocols will be paramount to unlocking their full therapeutic potential.

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